

An In-depth Technical Guide to the Chemical Properties of Magnesium Diiodate

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Compound of Interest

Compound Name: *Magnesium diiodate*

Cat. No.: *B1584674*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Magnesium diiodate, with the chemical formula $Mg(IO_3)_2$, is an inorganic compound composed of a magnesium cation (Mg^{2+}) and two iodate anions (IO_3^-). It is a stable, white crystalline solid that can exist in both anhydrous and hydrated forms, with the tetrahydrate ($Mg(IO_3)_2 \cdot 4H_2O$) being a common variant. As a potent oxidizing agent, **magnesium diiodate** finds applications in chemical synthesis and analytical chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its safety information, tailored for professionals in research and drug development.

Physicochemical Properties

The fundamental physicochemical properties of **magnesium diiodate** are summarized in the tables below for easy reference and comparison.

Table 1: General Properties of Magnesium Diiodate

Property	Value	Reference
Chemical Formula	$Mg(IO_3)_2$	[1]
Molecular Weight	374.11 g/mol	[2]
Appearance	White crystalline powder	[2]
CAS Number	7790-32-1	[1]
Synonyms	Magnesium iodate, Iodic acid magnesium salt	[1] [3]

Table 2: Physical Properties of Magnesium Diiodate and its Tetrahydrate

Property	Anhydrous ($Mg(IO_3)_2$)	Tetrahydrate ($Mg(IO_3)_2 \cdot 4H_2O$)	Reference
Molecular Weight	374.11 g/mol	446.17 g/mol	[2] [4]
Melting Point	Decomposes above 520 °C	Loses water of hydration upon heating	[5] [6]
Solubility in Water	Soluble	Sparingly soluble	[1] [6]
Crystal System	Hexagonal (α -form)	Monoclinic	[7]

Crystal Structure

The crystal structure of **magnesium diiodate** has been investigated for both its anhydrous and hydrated forms. The tetrahydrate, $Mg(IO_3)_2 \cdot 4H_2O$, crystallizes in the monoclinic system.[\[7\]](#) The α -form of anhydrous **magnesium diiodate** possesses a hexagonal crystal structure.[\[7\]](#)

Table 3: Crystallographic Data for Magnesium Diiodate Forms

Parameter	$\alpha\text{-Mg}(\text{IO}_3)_2$ (Hexagonal)	$\text{Mg}(\text{IO}_3)_2\cdot 4\text{H}_2\text{O}$ (Monoclinic)	Reference
Space Group	$\text{P}6_3$	$\text{P}2$ or $\text{P}m$	[7]
a	5.4777 Å	8.307 Å	[7]
b	5.4777 Å	6.627 Å	[7]
c	5.1282 Å	8.541 Å	[7]
β	100°5'	[7]	

Chemical Reactivity and Stability

Thermal Decomposition

Magnesium diiodate is thermally stable at room temperature but decomposes upon heating. The decomposition process occurs in a stepwise manner. The tetrahydrate first loses its water of crystallization. At higher temperatures (above 520 °C), the anhydrous salt decomposes to form magnesium oxide (MgO), iodine (I₂), and oxygen (O₂).[\[5\]](#)[\[8\]](#) This decomposition pathway makes it a potential oxygen-generating compound in certain applications.

The overall decomposition reaction is: $2\text{Mg}(\text{IO}_3)_2(\text{s}) \rightarrow 2\text{MgO}(\text{s}) + 2\text{I}_2(\text{g}) + 5\text{O}_2(\text{g})$

A study has shown that the thermal decomposition proceeds through an intermediate, Mg₅(IO₆)₂, which is unstable and further decomposes to magnesium oxide.[\[5\]](#)

Oxidizing Properties

Magnesium diiodate is a strong oxidizing agent due to the presence of the iodate ion (IO₃⁻), where iodine is in a +5 oxidation state.[\[3\]](#) It can react vigorously with combustible materials and reducing agents. Therefore, it must be handled with care and stored away from incompatible substances.

Experimental Protocols

Synthesis of Magnesium Diiodate Tetrahydrate

This protocol describes the synthesis of **magnesium diiodate** tetrahydrate via a precipitation reaction between magnesium carbonate and iodic acid.

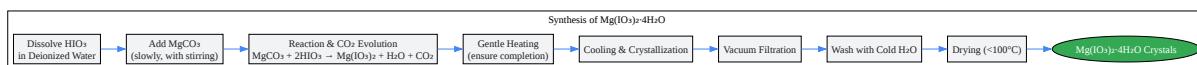
Materials:

- Magnesium Carbonate ($MgCO_3$)
- Iodic Acid (HIO_3)
- Deionized Water
- Beakers
- Stirring rod
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)
- Drying oven

Procedure:

- In a 250 mL beaker, prepare a solution of iodic acid by dissolving a stoichiometric amount in 100 mL of deionized water.
- Slowly add magnesium carbonate powder to the iodic acid solution in small portions while stirring continuously. Effervescence (release of CO_2) will be observed. Reaction: $MgCO_3(s) + 2HIO_3(aq) \rightarrow Mg(IO_3)_2(aq) + H_2O(l) + CO_2(g)$
- Continue adding magnesium carbonate until the effervescence ceases, indicating the complete neutralization of the acid.
- Gently heat the solution to ensure the reaction is complete and to dissolve the product.
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to promote crystallization of **magnesium diiodate** tetrahydrate.
- Collect the white crystalline precipitate by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of cold deionized water to remove any soluble impurities.
- Dry the purified crystals in a drying oven at a temperature below 100 °C to avoid dehydration.



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Caption: Experimental workflow for the synthesis of **magnesium diiodate** tetrahydrate.

Quantitative Analysis by Iodometric Titration

This protocol outlines the determination of the purity of a **magnesium diiodate** sample using iodometric titration. The iodate ions are reacted with an excess of iodide in an acidic solution to liberate iodine, which is then titrated with a standardized sodium thiosulfate solution.

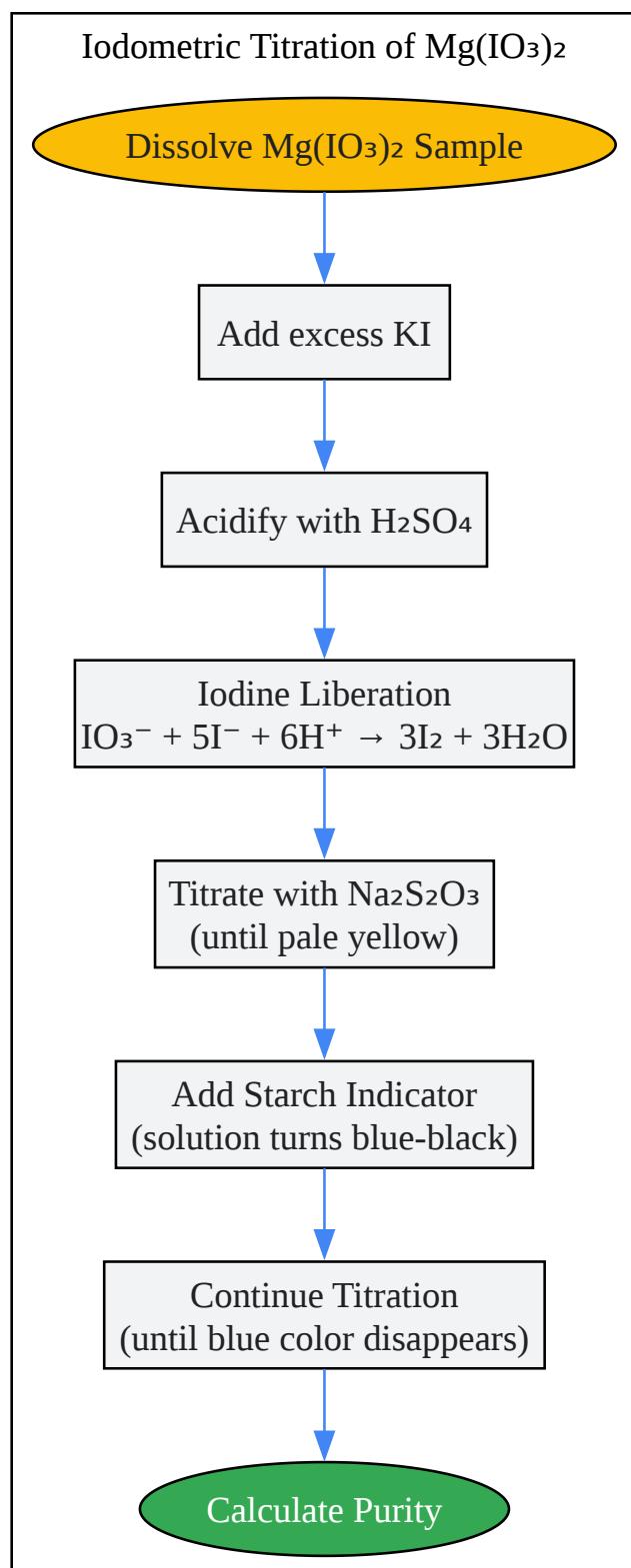
Materials:

- Magnesium Diiodate** (sample)
- Potassium Iodide (KI)
- Standardized Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.1 M)
- Sulfuric Acid (H_2SO_4) (e.g., 1 M)
- Starch indicator solution
- Deionized water
- Erlenmeyer flasks

- Burette
- Pipettes
- Analytical balance

Procedure:

- Accurately weigh approximately 0.1 g of the **magnesium diiodate** sample and dissolve it in 50 mL of deionized water in a 250 mL Erlenmeyer flask.
- Add approximately 2 g of potassium iodide to the solution and swirl to dissolve.
- Carefully add 10 mL of 1 M sulfuric acid to the flask. The solution will turn a dark brown color due to the liberation of iodine. Reaction: $\text{IO}_3^-(\text{aq}) + 5\text{I}^-(\text{aq}) + 6\text{H}^+(\text{aq}) \rightarrow 3\text{I}_2(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- Immediately titrate the liberated iodine with the standardized sodium thiosulfate solution until the solution becomes a pale yellow color.
- Add 2 mL of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration dropwise with the sodium thiosulfate solution until the blue color disappears, indicating the endpoint. Reaction: $\text{I}_2(\text{aq}) + 2\text{S}_2\text{O}_3^{2-}(\text{aq}) \rightarrow 2\text{I}^-(\text{aq}) + \text{S}_4\text{O}_6^{2-}(\text{aq})$
- Record the volume of sodium thiosulfate solution used.
- Calculate the purity of the **magnesium diiodate** sample based on the stoichiometry of the reactions.

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